

Erythrocentauric acid chemical structure and properties

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Compound of Interest

Compound Name: *Erythrocentauric acid*

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An In-depth Technical Guide on **Erythrocentauric Acid**

This technical guide provides a comprehensive overview of the chemical structure, properties, and current state of research on **Erythrocentauric acid**. The information is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry.

Chemical Identity and Structure

Erythrocentauric acid, systematically named 1-oxo-3,4-dihydroisochromene-5-carboxylic acid, is a natural compound classified under the coumarin family.^[1] It has been isolated from the roots of the plant *Gentiana macrophylla*.^[2]

The fundamental chemical structure consists of a dihydroisochromene core, which is a bicyclic system containing a benzene ring fused to a dihydropyranone ring. A carboxylic acid group is substituted at the C5 position of the benzene ring.

Chemical and Physical Properties

The known quantitative properties of **Erythrocentauric acid** are summarized in the table below. These computed descriptors are primarily sourced from public chemical databases.

Property	Value	Source
Molecular Formula	C ₁₀ H ₈ O ₄	[1][3]
Molecular Weight	192.17 g/mol	[1][3]
IUPAC Name	1-oxo-3,4-dihydroisochromene-5-carboxylic acid	[3]
CAS Number	90921-13-4	[3]
Density	1.4±0.1 g/cm ³	[1]
Monoisotopic Mass	192.04225873 Da	[3]
InChI Key	VOPDFFBAKXNSRA-UHFFFAOYSA-N	[3]
Canonical SMILES	<chem>C1COC(=O)C2=C1C(=CC=C2)C(=O)O</chem>	[3]
XLogP3	1.3	[3]
Appearance	Powder	[1]
Purity (Commercial)	>95%	[1]

Experimental Protocols

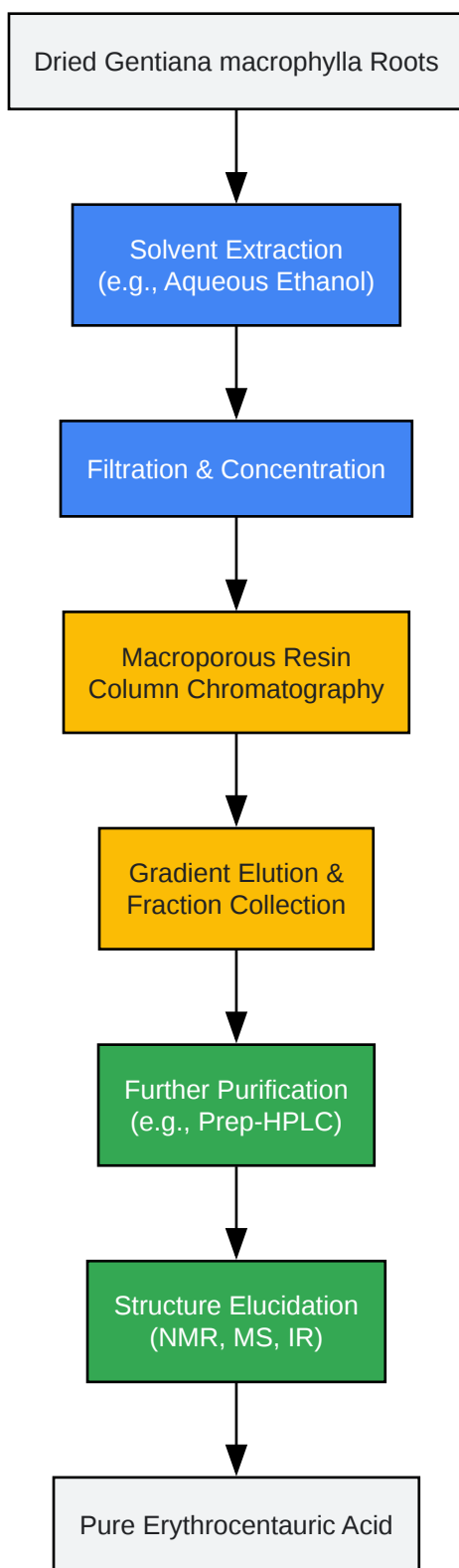
Detailed experimental protocols for the isolation and synthesis of **Erythrocentauric acid** are not extensively documented in publicly available literature. However, based on existing studies of its natural source and related isomers, the following methodologies can be outlined.

Isolation from *Gentiana macrophylla*

Erythrocentauric acid is a natural constituent of *Gentiana macrophylla* roots. The general procedure for its extraction and purification involves solvent extraction followed by column chromatography.[1]

Methodology Overview:

- **Extraction:** The dried and powdered roots of *Gentiana macrophylla* are subjected to extraction, typically with water or an alcohol-water mixture.
- **Pre-purification:** The crude extract undergoes preliminary purification steps such as alcohol precipitation to remove polysaccharides and other macromolecules, followed by filtration.
- **Concentration:** The resulting filtrate is concentrated under reduced pressure to yield a condensed solution rich in secondary metabolites.
- **Column Chromatography:** The concentrated extract is loaded onto a macroporous resin column for separation.
- **Elution & Fraction Collection:** The column is eluted with a solvent gradient (e.g., increasing concentrations of ethanol in water) to separate compounds based on polarity. Fractions are collected systematically.
- **Final Purification:** Fractions containing **Erythrocentauric acid**, as identified by techniques like TLC or HPLC, are combined, concentrated, and may be subjected to further chromatographic steps (e.g., Sephadex, preparative HPLC) to achieve high purity.
- **Structure Elucidation:** The final structure is confirmed using spectral methods, including UV, IR, Mass Spectrometry (MS), and Nuclear Magnetic Resonance (NMR) spectroscopy (^1H -NMR, ^{13}C -NMR).[1]



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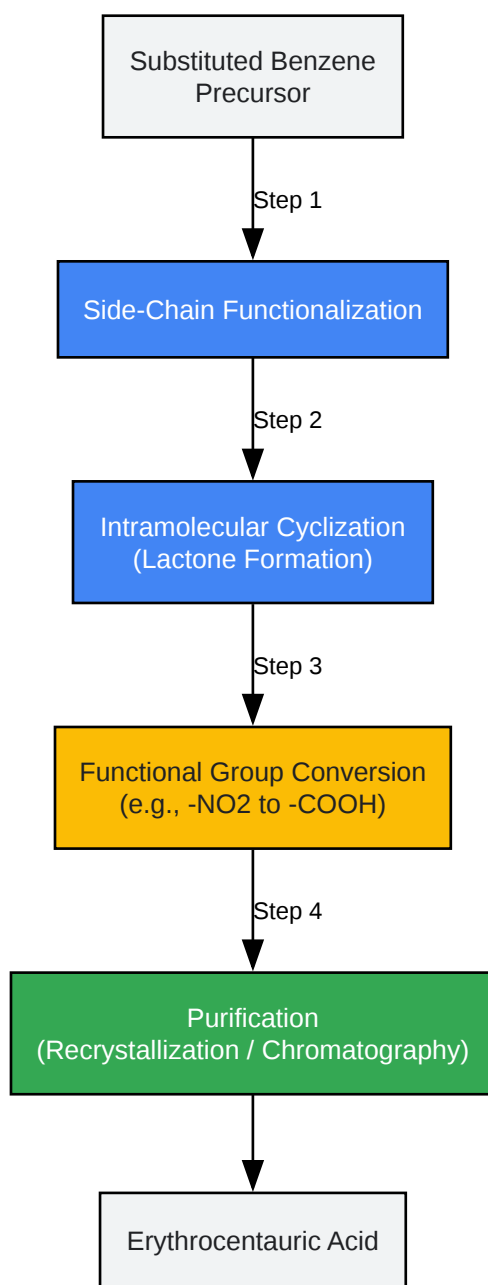
Fig. 1: General workflow for the isolation of **Erythrocentauric acid**.

Potential Synthetic Pathway

A specific, validated synthesis protocol for **Erythrocentauric acid** (the 5-carboxylic acid isomer) is not readily available. However, a synthetic route can be proposed based on the reported synthesis of the related 1-oxo-3,4-dihydro-1H-isochromene-3-carboxylic acid derivatives.^[2] The key steps would likely involve the formation of the isochromene ring system followed by functional group manipulations. A plausible general approach is outlined below.

Methodology Overview:

- **Starting Material:** A suitably substituted benzene derivative, such as 2-methyl-3-nitrobenzoic acid methyl ester, would serve as a starting point.
- **Side-chain Elaboration:** The methyl group would be functionalized, for example, via bromination followed by displacement to introduce a two-carbon unit, ultimately forming a precursor for the lactone ring.
- **Lactone Ring Formation:** Intramolecular cyclization would be induced to form the 3,4-dihydroisochromen-1-one ring system.
- **Carboxylic Acid Introduction:** The nitro group from the starting material could be reduced to an amine, which is then converted to the carboxylic acid via a Sandmeyer-type reaction (diazotization followed by reaction with a cyanide source and subsequent hydrolysis).
- **Purification:** The final product would be purified using standard techniques such as recrystallization or column chromatography.



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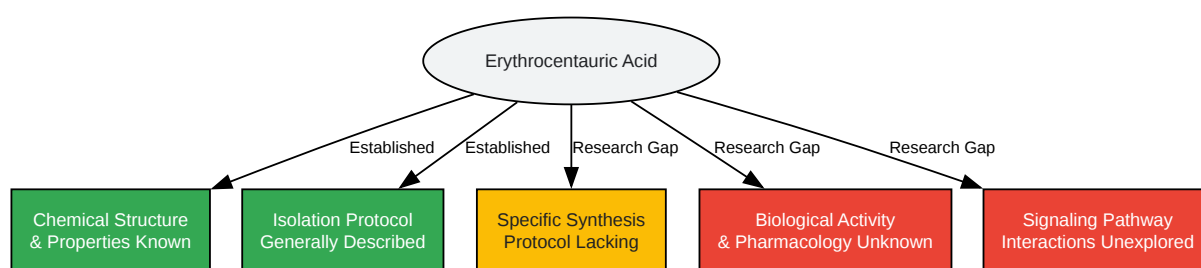
Fig. 2: A plausible synthetic workflow for **Erythrocentauric acid**.

Biological Activity and Signaling Pathways

As of late 2025, there is a significant lack of published research on the specific biological activities, pharmacological effects, and mechanisms of action of **Erythrocentauric acid**. Searches of scientific databases do not yield studies detailing its interaction with biological targets or its effects on cellular signaling pathways.

This indicates that **Erythrocentauric acid** is an under-investigated natural product, representing an opportunity for future research in areas such as:

- Screening for antimicrobial, anti-inflammatory, or anticancer activity.
- Investigation of enzyme inhibition properties.
- Elucidation of its effects on key cellular signaling cascades.



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Fig. 3: Current research status of **Erythrocentauric acid**.

Conclusion

Erythrocentauric acid is a well-characterized coumarin from a chemical perspective, with its structure and basic properties defined. It can be isolated from its natural source, *Gentiana macrophylla*. However, a significant knowledge gap exists regarding its synthesis and biological functions. This guide summarizes the current available technical data and highlights the unexplored potential of this molecule, making it a candidate for further investigation in natural product synthesis and medicinal chemistry.

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